

Physicochemical Properties of 1-(4-Bromophenyl)naphthalene

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)naphthalene

Cat. No.: B1338681

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A thorough understanding of the compound's physical and chemical properties is fundamental to the development of robust analytical methods.

Property	Value	Source
CAS Number	204530-94-9	[1] [2]
Molecular Formula	C ₁₆ H ₁₁ Br	[1] [2]
Molecular Weight	283.17 g/mol	[2]
Appearance	White to Almost white powder to crystal	
Purity (Typical)	>98.0% (GC)	
Boiling Point	381.6°C at 760 mmHg	[1]
Storage	Room Temperature (Recommended in a cool and dark place, <15°C)	

Core Analytical Techniques for Purity Assessment

A multi-faceted approach employing various analytical techniques is essential for a comprehensive purity analysis of **1-(4-Bromophenyl)naphthalene**.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a powerful technique for the separation and quantification of **1-(4-Bromophenyl)naphthalene** and its potential impurities.[3][4]

Hypothetical HPLC Purity Data

Peak No.	Retention Time (min)	Area (%)	Identity
1	3.5	0.25	Impurity A
2	5.8	99.5	1-(4-Bromophenyl)naphthalene
3	7.2	0.25	Impurity B

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive method for identifying and quantifying volatile impurities.[5][6] The mass spectrometer provides structural information, aiding in the identification of unknown impurities.

Hypothetical GC-MS Impurity Profile

Retention Time (min)	Area (%)	Major m/z Fragments	Tentative Identity
8.2	0.15	128, 102, 76	Naphthalene
10.5	99.7	282, 202, 101	1-(4-Bromophenyl)naphthalene
12.1	0.15	282, 202, 126	Isomeric Impurity

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are indispensable for the structural confirmation of **1-(4-Bromophenyl)naphthalene** and for identifying structurally related impurities.[2][7] The chemical shifts and coupling constants provide a detailed fingerprint of the molecule.

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

HPLC Method Protocol

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μ m).[4]
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve an accurately weighed sample in the mobile phase to a concentration of approximately 1 mg/mL.
- Injection Volume: 10 μ L.
- Analysis: The percentage purity is calculated based on the area of the main peak relative to the total peak area.

GC-MS Method Protocol

- Instrumentation: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Oven Program: Start at 100°C, ramp to 280°C.
- Injector: Split/splitless injector at 250°C.

- MS Parameters: Electron ionization (EI) at 70 eV, scanning from m/z 50-500.
- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like dichloromethane.

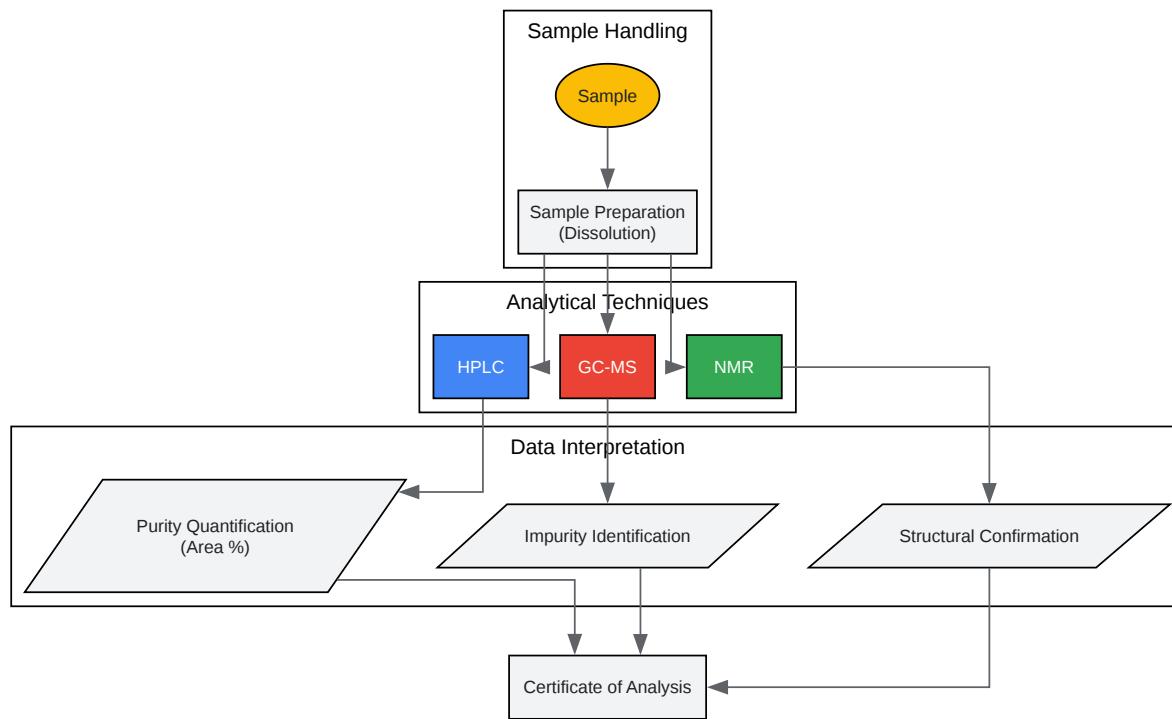
NMR Spectroscopy Protocol

- Instrumentation: 400 MHz NMR spectrometer.[\[8\]](#)
- Solvent: Deuterated chloroform (CDCl_3).
- ^1H NMR: Acquire spectra with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR: Acquire proton-decoupled spectra.
- Analysis: Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of protons. Compare the observed chemical shifts in both ^1H and ^{13}C spectra with expected values for the structure of **1-(4-Bromophenyl)naphthalene**.

Visualizations

Purity Analysis Workflow

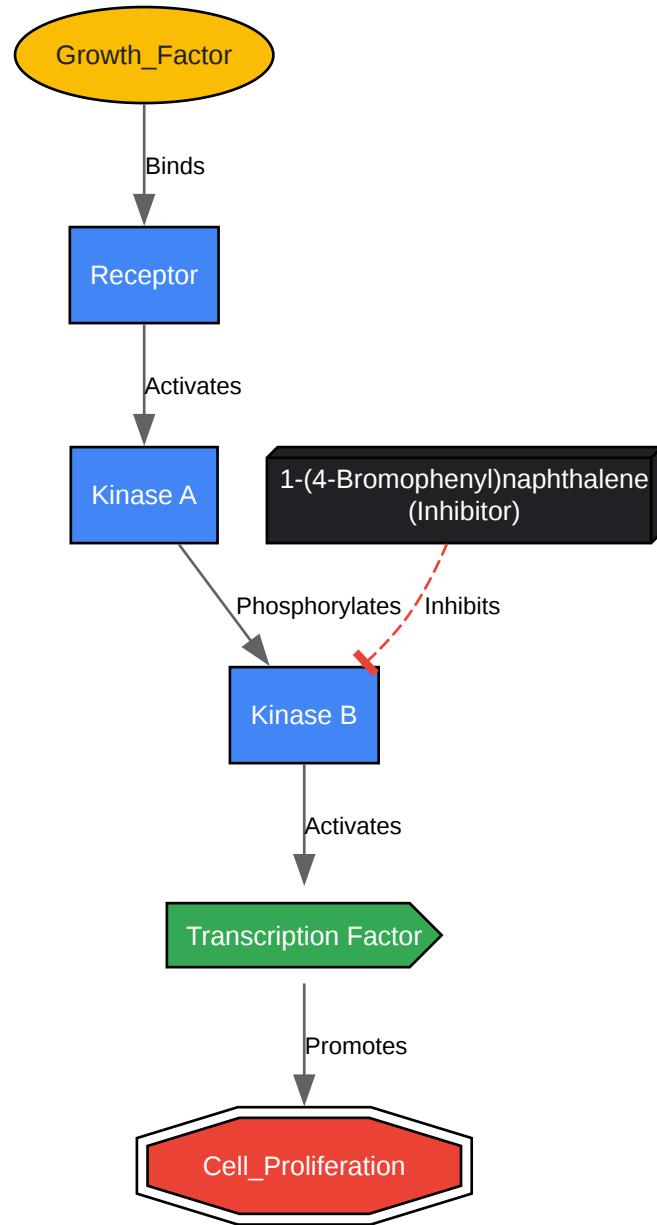
Purity Analysis Workflow for 1-(4-Bromophenyl)naphthalene

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Caption: Workflow for the purity analysis of **1-(4-Bromophenyl)naphthalene**.

Hypothetical Kinase Signaling Pathway

Hypothetical Kinase Signaling Pathway Inhibition

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Caption: Potential inhibitory action on a generic kinase signaling pathway.

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References

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